

Application Note: Quantification of N-Methylhistidines in Biological Samples by LC-MS/MS

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Compound of Interest

Compound Name: *Histidinomethylalanine*

Cat. No.: *B1673305*

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Introduction

This document provides a detailed guide for the quantification of two important methylated derivatives of histidine: 1-methylhistidine (1-MH) and 3-methylhistidine (3-MH). The term "**histidinomethylalanine**" is non-standard; however, 1-MH and 3-MH are the most relevant and widely studied methylated histidine analytes in biological research.

- 3-Methylhistidine (3-MH) is a crucial biomarker for assessing skeletal muscle protein breakdown (catabolism). It is formed through the post-translational methylation of histidine residues within the primary contractile proteins, actin and myosin[1][2]. During muscle protein degradation, 3-MH is released into the bloodstream, is not reutilized for protein synthesis, and is subsequently excreted in the urine[1]. Therefore, its levels in plasma and urine provide a reliable index of myofibrillar proteolysis, which is elevated in conditions like malnutrition, sepsis, trauma, and muscular dystrophy[3][4][5].
- 1-Methylhistidine (1-MH), in contrast, is not significantly synthesized in the human body[6][7]. Its presence in biological fluids is primarily derived from dietary sources, particularly from the breakdown of the dipeptide anserine, which is abundant in meat and fish like poultry and salmon[6][7][8]. Consequently, 1-MH serves as a reliable biomarker for recent meat consumption[7]. Distinguishing between 3-MH and 1-MH is critical for accurately interpreting muscle breakdown data, as dietary intake can influence total methylhistidine levels[2].

The accurate quantification of these isomers is essential for researchers in nutrition, sports science, and clinical studies investigating muscle wasting diseases. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the preferred analytical method due to its high specificity, sensitivity, and ability to resolve these isomeric compounds[9][10][11][12].

Data Presentation: Representative Quantitative Data

The following tables summarize the typical concentration ranges for 1-MH and 3-MH found in healthy adult human biological samples. These values can vary based on factors such as age, sex, diet, and renal function[2].

Table 1: Normal Concentrations of 1-MH and 3-MH in Human Plasma/Serum

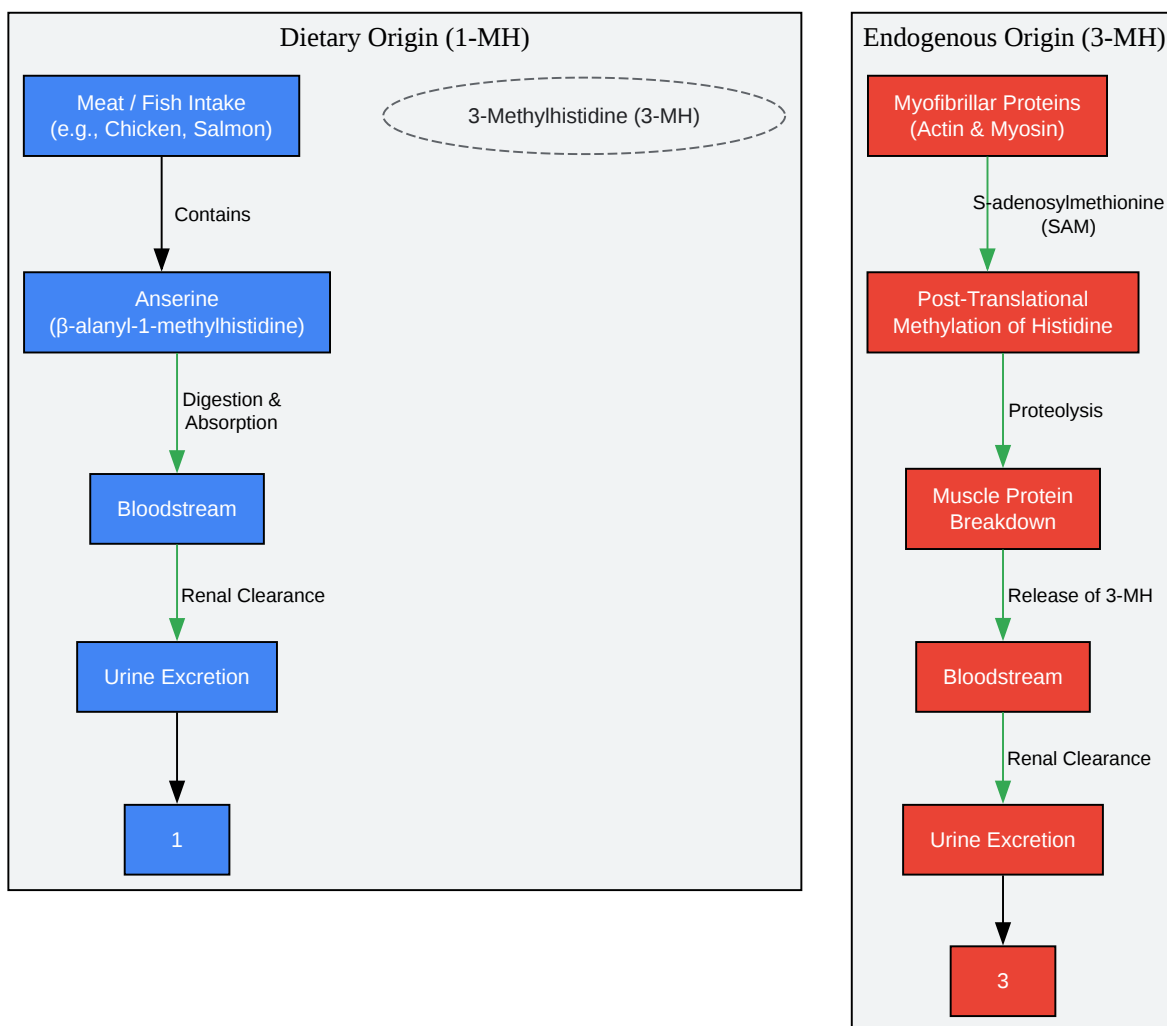
Analyte	Matrix	Concentration Range (μmol/L)	Source(s)
1-Methylhistidine (1-MH)	Plasma/Serum	9.8 - 15.6	[13]
Plasma/Serum	0.5 - 15.0	[2]	
3-Methylhistidine (3-MH)	Plasma	2.0 - 9.0	[4]
Plasma/Serum	2.7 - 10.0	[2]	

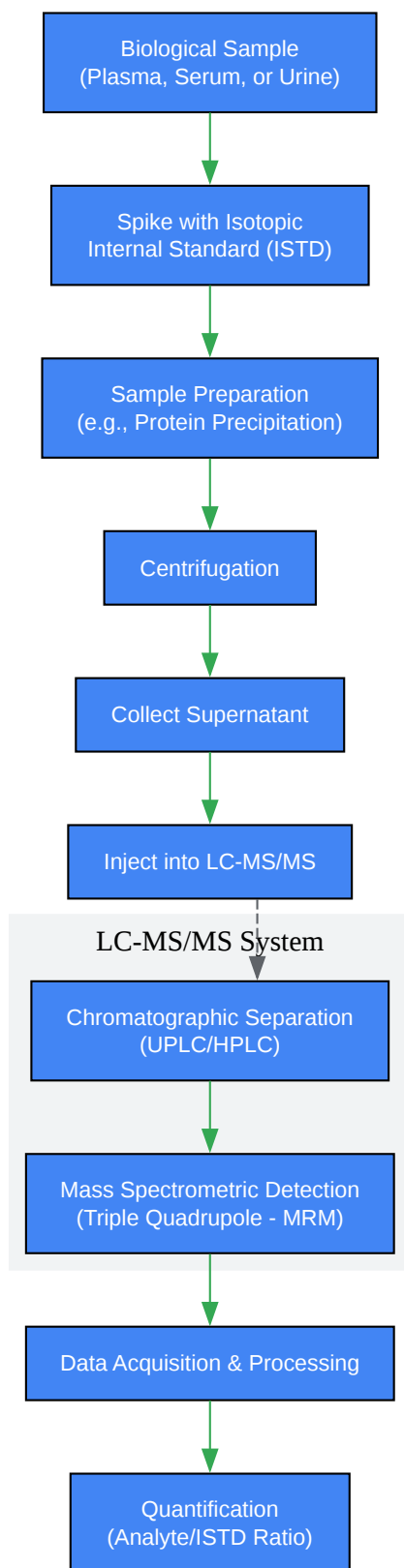
Table 2: Normal Concentrations of 1-MH and 3-MH in Human Urine

Analyte	Matrix	Concentration Range	Source(s)
1-Methylhistidine (1-MH)	Urine	17.7 - 153.8 $\mu\text{mol}/\text{mmol}$ creatinine	[13]
Urine	38 - 988 $\mu\text{mol}/\text{g}$ creatinine	[8]	
3-Methylhistidine (3-MH)	Urine	55 - 110 $\mu\text{mol}/\text{g}$ creatinine	[4]
Urine	128 - 392 $\mu\text{mol}/24$ hours	[14]	

Visualizations: Metabolic Origins and Experimental Workflow

The diagrams below illustrate the biological origins of 1-MH and 3-MH and the general analytical workflow for their quantification.





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